

# Physical properties of Tosyl-L-glutamic acid melting point and solubility

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## Compound of Interest

Compound Name: *Tosyl-L-glutamic acid*

Cat. No.: *B554622*

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## A Technical Guide to the Physical Properties of Tosyl-L-glutamic Acid

This technical guide provides a detailed overview of the core physical properties of **Tosyl-L-glutamic acid**, with a specific focus on its melting point and solubility. The information is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis.

## Core Physical and Chemical Properties

**Tosyl-L-glutamic acid**, also known as N-(p-Tolylsulfonyl)-L-glutamic acid, is a protected form of the amino acid L-glutamic acid.<sup>[1]</sup> Its chemical structure incorporates a tosyl group, which influences its physical and chemical characteristics.

Property	Value	Reference
CAS Number	4816-80-2	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Molecular Formula	C <sub>12</sub> H <sub>15</sub> NO <sub>6</sub> S	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Molecular Weight	301.32 g/mol	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Appearance	White to light yellow powder; Off-white solid	<a href="#">[2]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Stability	Hygroscopic	<a href="#">[2]</a> <a href="#">[4]</a> <a href="#">[5]</a>

## Melting Point

The melting point of **Tosyl-L-glutamic acid** has been reported across a range, which is common for chemical compounds and can be influenced by purity and experimental conditions.

Reported Melting Point	Reference
131.00 °C	
122-137 °C	<a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[6]</a> <a href="#">[7]</a>
120.0-130.0 °C	<a href="#">[2]</a>
121.0-125.0 °C	<a href="#">[2]</a>

The variation in the reported melting point values suggests that the measurement is sensitive to the crystalline form and purity of the sample.

## Solubility

**Tosyl-L-glutamic acid** is reported to be soluble in specific organic solvents. Quantitative solubility data is not readily available in the provided search results, but qualitative solubility has been noted.

Solvent	Solubility	Reference
Dimethyl Sulfoxide (DMSO)	Soluble	<a href="#">[2]</a> <a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[6]</a>
Methanol	Soluble	<a href="#">[2]</a> <a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[6]</a>

## Experimental Protocols

While specific experimental protocols for determining the physical properties of **Tosyl-L-glutamic acid** were not detailed in the search results, standard methodologies are outlined below.

## Melting Point Determination

A common method for determining the melting point of a solid crystalline substance like **Tosyl-L-glutamic acid** is through the use of a melting point apparatus.

Apparatus:

- Melting point apparatus (e.g., digital melting point device or Thiele tube)
- Capillary tubes
- Sample of **Tosyl-L-glutamic acid**
- Mortar and pestle

Procedure:

- Sample Preparation: A small amount of dry **Tosyl-L-glutamic acid** is finely ground using a mortar and pestle.
- Capillary Loading: The powdered sample is packed into a capillary tube to a height of 2-3 mm.
- Measurement: The capillary tube is placed in the heating block of the melting point apparatus.
- Heating: The sample is heated at a controlled rate.
- Observation: The temperature at which the substance first begins to melt (onset) and the temperature at which the substance is completely liquid (liquefaction) are recorded. This range is reported as the melting point.

## Solubility Determination

A general protocol for qualitatively assessing the solubility of a compound in various solvents is as follows.

Apparatus:

- Test tubes

- Vortex mixer
- Balance
- Spatula
- Various solvents (e.g., DMSO, Methanol, water, ethanol)

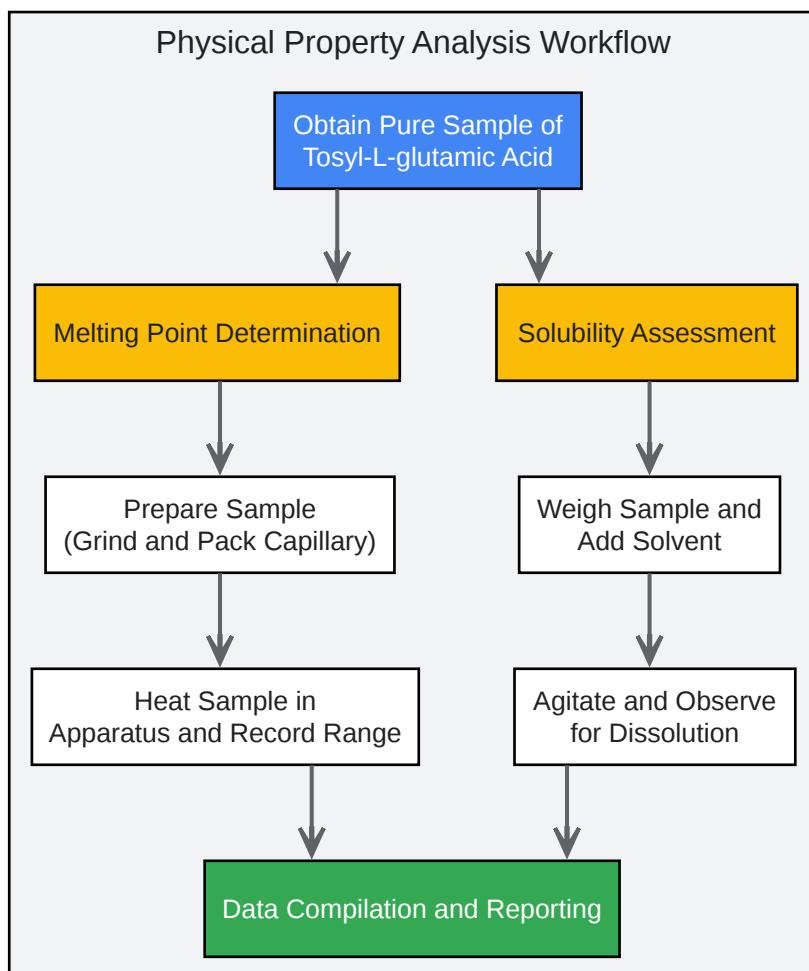
**Procedure:**

- Sample Preparation: A pre-determined amount of **Tosyl-L-glutamic acid** (e.g., 10 mg) is weighed and placed into a test tube.
- Solvent Addition: A measured volume of the solvent (e.g., 1 mL) is added to the test tube.
- Mixing: The mixture is agitated using a vortex mixer for a set period (e.g., 1-2 minutes) to facilitate dissolution.
- Observation: The solution is visually inspected for the presence of undissolved solid.
- Classification:
  - Soluble: No solid particles are visible.
  - Partially Soluble: Some solid remains, but a significant portion has dissolved.
  - Insoluble: The solid does not appear to have dissolved.

## Visualizations

## Workflow for Physical Property Determination

The following diagram illustrates a logical workflow for the experimental determination of the physical properties of a chemical compound like **Tosyl-L-glutamic acid**.



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Caption: Workflow for determining the melting point and solubility of a chemical compound.

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